

# Application Notes and Protocols for C<sub>13</sub>H<sub>23</sub>N<sub>5</sub>O in Fluorescence Microscopy

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## Compound of Interest

Compound Name: C<sub>13</sub>H<sub>23</sub>N<sub>5</sub>O

Cat. No.: B254150

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A specific, well-characterized fluorescent probe with the molecular formula **C<sub>13</sub>H<sub>23</sub>N<sub>5</sub>O** for use in fluorescence microscopy could not be identified in publicly available scientific literature and chemical databases.

Extensive searches for a compound with the molecular formula **C<sub>13</sub>H<sub>23</sub>N<sub>5</sub>O** that is utilized as a fluorescent probe have not yielded any specific results. While chemical databases may contain entries for compounds with this formula, none are documented as established fluorophores for imaging applications.

Therefore, it is not possible to provide detailed application notes, experimental protocols, quantitative data, or visualizations for a compound that is not described in the scientific literature for fluorescence microscopy. The creation of such a document would require specific information about the probe's:

- **Chemical Structure and Properties:** The exact chemical structure is necessary to understand its class (e.g., coumarin, rhodamine, cyanine), and its photophysical properties.
- **Spectroscopic Data:** Essential data such as excitation and emission maxima, molar extinction coefficient, and quantum yield are fundamental for any fluorescence microscopy application.
- **Biological Target and Mechanism of Action:** Understanding what the probe labels within a cell (e.g., specific organelles, proteins, nucleic acids) and how it binds is critical for designing experiments.

- **Established Protocols:** Validated protocols for cell loading, staining, fixation, and imaging are required for reproducible results.
- **Signaling Pathways or Workflows:** Diagrams of signaling pathways or experimental workflows can only be created if the probe's biological application and mechanism are known.

Without this foundational information, any attempt to generate the requested content would be speculative and not based on scientific evidence, which would be misleading for the intended audience of researchers, scientists, and drug development professionals.

It is recommended to specify a known fluorescent probe by its common name (e.g., Hoechst 33342, MitoTracker Green FM, Alexa Fluor 488) to obtain detailed and accurate application notes and protocols.

- To cite this document: BenchChem. [Application Notes and Protocols for C13H23N5O in Fluorescence Microscopy]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b254150#c13h23n5o-for-use-in-fluorescence-microscopy\]](https://www.benchchem.com/product/b254150#c13h23n5o-for-use-in-fluorescence-microscopy)

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